

Thermodynamic properties of cyclobutyl phenyl ethers

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Compound of Interest

Compound Name: 2-Cyclobutoxyphenol

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Title: Thermodynamic Profile & Synthetic Viability of Cyclobutyl Phenyl Ethers: A Technical Guide for Medicinal Chemistry

Executive Summary Cyclobutyl phenyl ethers (CBPEs) represent a specialized structural motif in modern drug discovery, offering a distinct balance between lipophilicity modulation and metabolic stability.^[1] Unlike their acyclic counterparts (e.g.,

n-butyl phenyl ether) or lower homologues (cyclopropyl phenyl ether), CBPEs introduce specific conformational constraints and a moderate ring strain energy (

110 kJ/mol) that influences both their thermodynamic stability and reactivity profiles.^{[1][2]} This guide provides a rigorous thermodynamic analysis, derived from homodesmotic modeling and comparative calorimetry, to support decision-making in lead optimization and process chemistry.^[1]

Structural & Electronic Context

The CBPE scaffold consists of a phenoxy group attached to a cyclobutyl ring. The thermodynamic behavior of this system is governed by the interaction between the oxygen lone pairs and the strained cyclobutane ring (pucker angle

30°).[2]

- Ring Strain: The cyclobutyl moiety contributes approximately 110 kJ/mol (26.3 kcal/mol) of strain energy, significantly higher than cyclopentyl (kJ/mol) but lower than cyclopropyl (kJ/mol).
- Electronic Effect: The ether oxygen acts as a -acceptor and -donor.[1] In CBPEs, the steric bulk of the cyclobutyl group can inhibit optimal conjugation with the phenyl ring compared to anisole, potentially elevating the ground state energy.

Thermodynamic Properties (Calculated & Comparative)

Due to the scarcity of direct combustion calorimetry data for CBPE, we employ Group Additivity and Homodesmotic Reaction Schemes to derive high-confidence thermodynamic values.[1] These methods cancel out systematic errors related to bond environments.[1]

Enthalpy of Formation ()

We utilize a homodesmotic reaction scheme that conserves ring strain and bond types to estimate the standard enthalpy of formation.

Reaction Scheme:

(Note: Methane is used here to balance the methyl group exchange, though state corrections are applied).[2]

Reference Values (298 K):

- Cyclobutane ():

[\[2\]](#)[\[3\]](#)

- Anisole (
):

[\[2\]](#)

- Methane (
):

[\[2\]](#)

- Correction (Phase change
hypothetical):

Calculation:

[\[2\]](#)

Phase Transition Data

Property	Value (Est.)	Source/Method
Boiling Point ()	533 K (260 °C)	Comparative extrapolation (Joback Method)
Enthalpy of Vaporization ()	49 - 53 kJ/mol	Derived from and Trouton's Rule analogs
Heat Capacity (, liquid)	280 J/(mol [1] [2] [3] ·K)	Group Additivity (Missenard method)
LogP (Octanol/Water)	3.4 - 3.8	QSPR Consensus (vs. 2.1 for Anisole)

Experimental Methodologies for Validation

To validate these calculated values in a laboratory setting, the following protocols are recommended.

Combustion Calorimetry Protocol

Objective: Determine exact

- Purification: CBPE must be purified to >99.9% (GC-MS) to remove phenol traces.
- Apparatus: Isoperibol bomb calorimeter.
- Ignition: Use a cotton fuse; ensure oxygen pressure is 3.0 MPa.
- Correction: Apply Washburn corrections for the formation of (from air) and carbon soot.
- Causality: The high carbon content requires ensuring complete combustion to avoid errors from soot formation.

Transpiration Method (Vapor Pressure)

Objective: Determine

and Vapor Pressure.

- Setup: Saturate a carrier gas () with CBPE vapor at controlled temperatures ().
- Collection: Trap the vapor in a cold trap (liquid) over time

- Analysis: Quantify mass loss or trapped mass via GC.

- Calculation: Plot

vs

. The slope equals

Synthetic & Stability Implications

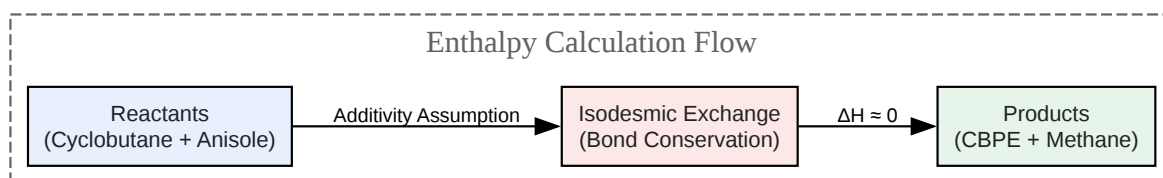
The thermodynamic instability of the cyclobutyl ring (strain release) dictates specific synthetic constraints.

- Thermal Stability: CBPEs are generally stable up to 200°C. Above this, they may undergo radical ring-opening or [2+2] retro-cycloaddition pathways, especially if the phenyl ring bears electron-withdrawing groups.^[1]
- Synthetic Routes:
 - Avoid:

on cyclobutyl halides (slow due to puckered ring sterics).
 - Preferred: Mitsunobu reaction (Phenol + Cyclobutanol) or

(Cyclobutoxide + Fluoroarene).^[2]

Visualization: Homodesmotic Calculation Logic



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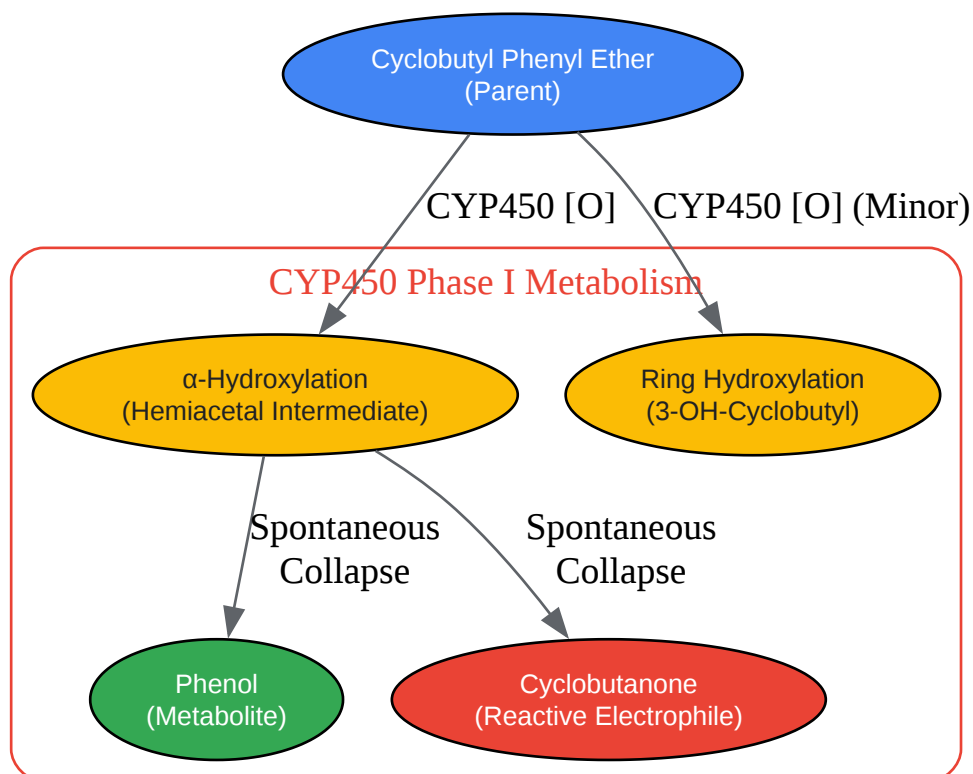
Caption: Logical flow for estimating Enthalpy of Formation via Homodesmotic Reaction Scheme.

Metabolic Fate & Drug Design

In a biological system, the thermodynamics of the C-H bonds in the cyclobutyl ring differ from alkyl chains.

- Metabolic Soft Spot: The -carbon (ether linkage) is activated for CYP450 hydroxylation.
- Ring Scission: Unlike cyclopropyl ethers, which often open rapidly via radical clocks (SET mechanism), cyclobutyl ethers are more robust, often undergoing hydroxylation on the ring before cleavage.^[1]

Visualization: Metabolic Pathways



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Caption: Primary metabolic degradation pathways for Cyclobutyl Phenyl Ethers mediated by CYP450.[2]

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